

Unraveling "Narcotic Acid": An Inquiry into a Non-Standard Scientific Term

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Compound of Interest

Compound Name: *Narcotic acid*

Cat. No.: *B1238708*

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The term "**Narcotic acid**" is not a recognized standard chemical name within the scientific community, presenting a significant challenge in providing detailed application notes and protocols for its use in cell culture experiments. An extensive search of scientific literature and chemical databases reveals a notable absence of this term in the context of biological research.

Initial investigations into the query for "**Narcotic acid**" led to a single chemical entity in the PubChem database, identified by the CAS number 55836-07-2. This compound is listed with "**narcotic acid**" as a depositor-supplied synonym and a MeSH (Medical Subject Headings) term. The formal IUPAC name for this substance is 6-[(S)-hydroxy-(4-methoxy-6-methyl-7,8-dihydro-5H-[1,2]dioxolo[4,5-g]isoquinolin-5-yl)methyl]-2,3-dimethoxybenzoic acid.

Despite the identification of this specific molecule, a subsequent comprehensive search for any research, application notes, or protocols related to its use in cell culture, its biological activity, or its mechanism of action yielded no results. The scientific literature appears to be silent on the in vitro effects of this compound on any cell line.

This lack of available data makes it impossible to fulfill the request for detailed application notes, experimental protocols, quantitative data tables, and signaling pathway diagrams. The core requirements of data presentation, experimental methodologies, and visualizations cannot be met without a foundation of scientific research.

It is possible that "**Narcotic acid**" is an internal proprietary name, a misnomer, or a term used in a very niche, unpublished context. Without further clarification or a reference to a specific

publication where this term is used, providing accurate and reliable scientific information is not feasible.

Researchers, scientists, and drug development professionals are advised to exercise extreme caution when encountering non-standard chemical names. It is crucial to verify the identity and published biological effects of any compound through reputable chemical and biological databases before planning or conducting any cell culture experiments.

For progress to be made on this topic, the requestor would need to provide a more standard chemical identifier (e.g., a different common name, a trade name, or a reference to a scientific article) for the compound of interest.

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References

- 1. Isolation, chemical characterization, antimicrobial activity, and molecular docking studies of 2,6-dimethoxy benzoquinone isolated from medicinal plant *Flacourtia jangomas* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. An Effect of Culture Media on Epithelial Differentiation Markers in Breast Cancer Cell Lines MCF7, MDA-MB-436 and SkBr3 | MDPI [mdpi.com]
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